

# Ethylene Glycol-d6 safety data sheet (SDS) information

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## Compound of Interest

Compound Name: Ethylene Glycol-d6

Cat. No.: B086051

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## An In-depth Technical Guide on the Safety of Ethylene Glycol-d6

This guide provides comprehensive safety information for **Ethylene Glycol-d6** (CAS: 15054-86-1), a deuterated form of ethylene glycol.<sup>[1]</sup><sup>[2]</sup> While this document focuses on the deuterated compound, safety and toxicity data are often derived from studies on its non-deuterated counterpart, Ethylene Glycol (CAS: 107-21-1), due to their chemical similarity. This information is crucial for researchers, scientists, and professionals in drug development who may use this compound as an NMR solvent or a starting material in synthesis.<sup>[2]</sup>

## Chemical and Physical Properties

**Ethylene Glycol-d6** is a clear, colorless, and viscous liquid.<sup>[3]</sup> Its physical and chemical properties are summarized in the table below. Understanding these properties is the first step in ensuring safe handling and storage.

Property	Value
Molecular Formula	C <sub>2</sub> D <sub>6</sub> O <sub>2</sub> or DOCD <sub>2</sub> CD <sub>2</sub> OD
Molecular Weight	68.10 g/mol [1][2][4]
Physical State	Liquid[2][3]
Appearance	Clear, colorless, syrupy liquid[3][5]
Odor	Odorless[3]
Density	1.220 g/mL at 25 °C[6]
Melting Point	-13 °C[2]
Boiling Point	196-198 °C[2]
Flash Point	110 °C (230 °F) - closed cup[6][7]
Vapor Pressure	0.08 mmHg at 25 °C[6]
Vapor Density	2.1 (vs air)[6]
Solubility	Miscible with water[8]
Autoignition Temperature	398 °C[9]

## Toxicological Information

Ethylene glycol is harmful if swallowed and may cause damage to organs, particularly the kidneys, through prolonged or repeated exposure.[6][7][10] The primary route of serious exposure is ingestion.[11][12]

Acute Toxicity Data (for Ethylene Glycol)

Route	Type	Value	Species
Oral	LD50	4700 mg/kg	Rat[13]
Oral	LD50	5500 mg/kg	Mouse[13]
Oral	LD50	6610 mg/kg	Guinea pig[13]
Dermal	LD50	>3500 mg/kg	Mouse[14]
Inhalation (Vapor)	LC50	>200 mg/m <sup>3</sup> (4 hours)	Rat[13]

LD50: Lethal Dose, 50%. The dose of a substance that is lethal to 50% of the test population.

LC50: Lethal Concentration, 50%. The concentration of a substance in the air that is lethal to 50% of the test population.

## Experimental Protocols for Toxicity Assessment

While the specific protocols for the data cited are not detailed in the SDS, the methodologies for determining values like LD50 generally follow standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

General Protocol for Oral LD50 Determination (e.g., OECD Guideline 423):

- **Animal Selection:** A specific strain of laboratory animal (e.g., Wistar rats) is chosen. The animals are typically young, healthy adults of a specified weight range.
- **Dosing:** The test substance is administered by gavage in graduated doses to several groups of animals. A control group receives the vehicle (e.g., water) only.
- **Observation:** The animals are observed for a set period, typically 14 days. Observations include changes in skin, fur, eyes, and behavior, as well as measurements of body weight.
- **Necropsy:** All animals that die during the observation period and all surviving animals at the end of the period are subjected to a gross necropsy.
- **Data Analysis:** The number of mortalities at each dose level is recorded. Statistical methods are then used to calculate the LD50 value, which is the statistically derived single dose of a substance that can be expected to cause death in 50% of the animals.

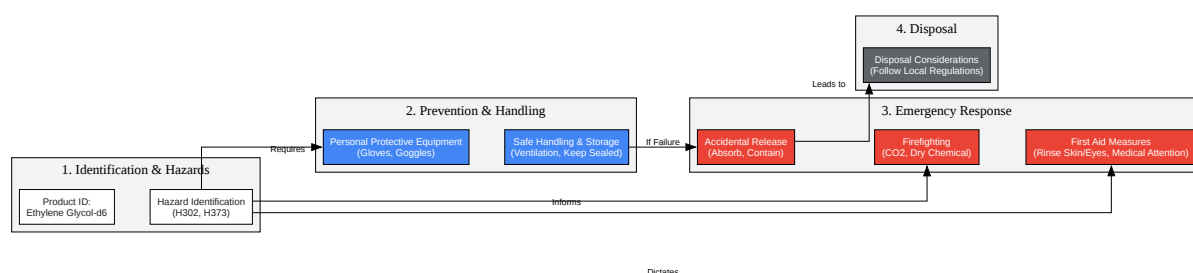
## Hazard Identification and Safety Classifications

**Ethylene Glycol-d6** is classified as a hazardous substance. The hazard classifications and statements provide a summary of the potential dangers.

Classification System	Code	Description
GHS Hazard Statements	H302	Harmful if swallowed[6][7]
H373	May cause damage to organs (Kidney) through prolonged or repeated exposure if swallowed[6][7][14]	
GHS Precautionary Statements	P260	Do not breathe dust/fume/gas/mist/vapours/spray[6][7]
P264	Wash hands thoroughly after handling[6][7][9]	
P270	Do not eat, drink or smoke when using this product[6][7][9]	
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell[6][7]	
P314	Get medical advice/attention if you feel unwell[6][7]	
P501	Dispose of contents/container in accordance with local regulations[6][7]	
Signal Word	Warning[6][7]	
Storage Class Code	10	Combustible liquids[6][7]

## SDS Information Workflow

The following diagram illustrates the logical flow of information and actions as presented in a typical Safety Data Sheet, from initial hazard identification to final disposal.



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Caption: Logical workflow of key safety data sheet information.

## Exposure Controls and Personal Protection

To minimize exposure, proper engineering controls and personal protective equipment (PPE) are essential.

- **Engineering Controls:** Use in a well-ventilated area or under a chemical fume hood to keep airborne concentrations below exposure limits.<sup>[13][15]</sup> Ensure eyewash stations and safety showers are readily accessible.<sup>[13]</sup>
- **Personal Protective Equipment (PPE):**
  - **Eye/Face Protection:** Wear safety glasses or chemical splash goggles.<sup>[15]</sup>

- Skin Protection: Use impervious gloves (e.g., nitrile or butyl rubber) and a lab coat or protective apron.[15][16]
- Respiratory Protection: Generally not required under normal conditions with adequate ventilation. If the material is heated or sprayed, an approved vapor respirator may be necessary.[13]

## First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[16] Seek immediate medical attention and call a poison control center.[9][11] The single lethal dose for an adult human is estimated to be about 100 mL.[11]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration.[13][16] Seek medical attention.
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water.[13]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[13] Seek medical attention if irritation persists.

## Handling, Storage, and Accidental Release

Proper procedures for handling, storage, and spill response are vital for safety.

- Handling: Avoid contact with skin and eyes and do not breathe vapors.[13] Wash hands thoroughly after handling.[9] Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.[13][15]
- Storage: Store in a cool, dry, and well-ventilated place in tightly sealed containers.[15][17] Protect from direct sunlight and moisture, as the material is hygroscopic.[9][17]
- Accidental Release Measures:

- Small Spills: Absorb the spill with an inert, non-combustible material like sand or earth.[15] Place the material in a sealed container for proper disposal.[13]
- Large Spills: Evacuate the area. Eliminate all ignition sources.[13] Contain the spill by diking to prevent entry into sewers or waterways.[13][16] Wear full protective equipment, including respiratory protection.[15]

## Fire-Fighting Measures

**Ethylene Glycol-d6** is a combustible liquid.[7][9]

- Suitable Extinguishing Media: Use "alcohol" resistant foam, dry chemical, carbon dioxide (CO<sub>2</sub>), or water spray.[12][15]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[16] Heating containers can cause them to rupture violently.[18] Hazardous combustion products include carbon monoxide and carbon dioxide.[15]
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[15]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)